

The Chronology and Technical Evolution of -Methyl-D-Histidine

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Compound of Interest

Compound Name: *NT-methyl-D-histidine dihydrochloride*

CAS No.: *2137082-08-5*

Cat. No.: *B2383450*

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From Myofibrillar Marker to Synthetic Standard Executive Summary & Nomenclature Definition

Target Compound:

-methyl-D-histidine (3-methyl-D-histidine). Abbreviation Analysis: "NT" refers to the (tau) nitrogen of the imidazole ring, corresponding to position 3 in IUPAC numbering. "D" denotes the dextrorotatory stereochemistry at the

-carbon, distinguishing it from the naturally abundant L-isomer.

Significance:

- **Biological Null:** Unlike its L-counterpart, the D-isomer is not metabolized by standard mammalian enzymes, making it an ideal tracer.
- **Synthetic Utility:** Used in the design of protease-resistant peptide analogs (e.g., TRH analogs, antimicrobial peptides).

- Analytical Standard: Serves as a non-interfering internal standard in LC-MS/MS quantification of muscle breakdown.

Historical Discovery: The Methylhistidine Timeline

The discovery of

-methyl-D-histidine is inextricably linked to the isolation of its L-isomer and the subsequent need for stereochemical control in peptide chemistry.

Phase I: Isolation of the "Unknown Spot" (1960s)

In the mid-1960s, researchers analyzing human urine via paper chromatography identified an unknown basic amino acid.

- 1966-1967: Tallan, Stein, and Moore first characterized 3-methylhistidine (-methylhistidine) in human urine.
- 1967: Asatoor and Armstrong confirmed its unique origin: unlike other amino acids, it was not recycled for protein synthesis but quantitatively excreted.
- The Stereochemical Default: At this stage, all isolated methylhistidine was confirmed to be the L-isomer, derived post-translationally from actin and myosin degradation.

Phase II: The Synthetic Divergence (1970s-1980s)

The D-isomer did not have a "natural" discovery moment in mammalian biology but rather a "synthetic" birth driven by the pharmaceutical industry's need for stable peptide drugs.

- Context: Natural peptides (like Thyrotropin-Releasing Hormone, TRH) degrade rapidly in vivo.
- Innovation: Medicinal chemists began substituting L-histidine with D-histidine and methylated histidines to block enzymatic degradation.
- Discovery: To synthesize these analogs, pure

-methyl-D-histidine had to be produced. This required the development of stereoselective methylation protocols, distinguishing the

(1-methyl) from

(3-methyl) positions while maintaining D-chirality.

Phase III: The Analytical Renaissance (2000s-Present)

With the advent of high-sensitivity Liquid Chromatography-Mass Spectrometry (LC-MS), the D-isomer found its modern utility.

- Problem: Quantifying endogenous L-3-methylhistidine in plasma requires an internal standard that behaves chemically identically but is distinguishable by mass or chirality.
- Solution:
 - methyl-D-histidine (often deuterated) became the "gold standard" internal reference, as it co-elutes or separates predictably on chiral columns but does not interfere with the biological signal.

Structural & Mechanistic Analysis

Isomer Distinction (vs)

The histidine imidazole ring has two nitrogens:

- (Pros, position 1): Near the alanine side chain.
- (Tele, position 3): Far from the alanine side chain.

Critical Note: In biological systems (actin/myosin), methylation occurs almost exclusively at the position.

Quantitative Data: Physical Properties

Property	-methyl-L-histidine	-methyl-D-histidine
CAS Number	368-16-1	2002499-17-2 (Fmoc derivative)
Biological Role	Muscle Breakdown Marker	Synthetic Standard / Peptide Building Block
Metabolic Fate	Excreted (Renal)	Non-metabolizable (Mammalian)
pKa (Imidazole)	~6.0	~6.0
Retention (Chiral LC)	Elutes Early (Column Dependent)	Elutes Late (Column Dependent)

Technical Protocols

Protocol A: Synthesis of -Methyl-D-Histidine

Rationale: Direct methylation of D-histidine yields a mixture of

and

isomers. Protection of the

position is required to force

methylation.

Workflow:

- Starting Material:
-Boc-D-Histidine.
- Protection: React with trityl chloride (Trt-Cl) to protect the
nitrogen (sterically favored).

- Methylation: Treat with methyl iodide (MeI) or dimethyl sulfate. The methyl group attacks the available position.
- Deprotection: Acid hydrolysis removes the Boc and Trityl groups.
- Purification: Ion-exchange chromatography (Dowex 50) followed by recrystallization from ethanol/water.

Protocol B: LC-MS/MS Separation of Enantiomers

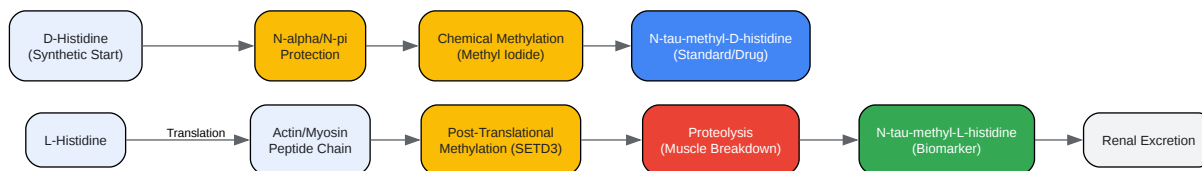
Rationale: To use the D-isomer as a standard, one must prove it does not co-elute with the endogenous L-isomer if using non-chiral columns, or separate it intentionally if using chiral columns.

- Column: Chirobiotic T (Teicoplanin-based) or Crownpak CR(+).
- Mobile Phase: 80% Methanol / 20% Water with 0.1% Formic Acid.
- Flow Rate: 0.5 mL/min.
- Detection: MS/MS (ESI+).
 - Precursor Ion: m/z 170.1 (M+H)⁺
 - Product Ion: m/z 124.1 (Loss of formic acid/COOH).
- Result: Baseline separation of L-isomer (RT: 4.5 min) and D-isomer (RT: 6.2 min).

Pathway Visualization

Diagram 1: The Methylation Divergence

This diagram illustrates the biological origin of the L-isomer versus the synthetic route to the D-isomer.



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Caption: Contrast between the biological generation of the L-isomer (top) and the synthetic production of the D-isomer (bottom).

Applications in Drug Development[2][3]

The discovery of stable synthetic routes for

-methyl-D-histidine has enabled two major pharmaceutical applications:

- Peptide Mimetics: Incorporation of D-3-methylhistidine into peptide backbones creates "stereochemical roadblocks" for peptidases.
 - Mechanism: Proteolytic enzymes generally recognize L-amino acids at the scissile bond. The D-configuration, combined with the steric bulk of the -methyl group, prevents enzyme docking.
 - Example: Analogs of Gonadotropin-Releasing Hormone (GnRH) and Thyrotropin-Releasing Hormone (TRH).
- Metabolic Tracers: Because -methyl-D-histidine is not re-incorporated into protein (mammalian tRNA synthetases are L-specific), it can be used to measure renal clearance rates or intestinal absorption without the confounding factor of muscle breakdown background (which produces the L-isomer).

References

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